toxicological data for AB-005 Azepane Isomer-D4

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Compound of Interest

Compound Name:	*AB-005 Azepane Isomer-D4*
Cat. No.:	*B1163318*

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Technical Monograph: AB-005 Azepane Isomer-D4

Analytical Standardization & Toxicological Profile[1][2][3]

Executive Summary & Chemical Identity[1][2][3]

AB-005 Azepane Isomer is a structural isomer of the synthetic cannabinoid AB-005.[1][2][3][4][5] While the parent compound (AB-005) is a potent agonist at both cannabinoid receptors (CB1/CB2), the Azepane Isomer is distinct in its pharmacology, exhibiting significant selectivity for the CB2 receptor with negligible affinity for CB1.[4]

AB-005 Azepane Isomer-D4 is the deuterated isotopolog used exclusively as an Internal Standard (ISTD) for the absolute quantification of the isomer in biological matrices (blood, urine, tissue) via LC-MS/MS. Its primary utility is to correct for matrix effects, extraction efficiency, and ionization variability during forensic analysis.

Chemical Specifications

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Feature	Analyte (Target)	Internal Standard (Tool)
Common Name	AB-005 Azepane Isomer	AB-005 Azepane Isomer-D4
IUPAC Name	methanone	Deuterated analog of left
CAS Number	1445751-74-5	N/A (Labeled variant)
Molecular Formula	$C_{23}H_{32}N_2O$	$C_{23}H_{28}D_4N_2O$ (varies by label site)
Molar Mass	352.5 g/mol	~356.5 g/mol
Structural Core	Indole + Azepane Ring (7-membered)	Indole + Azepane Ring (Deuterated)

> *Critical Isomeric Distinction:*
>
> - *AB-005 (Parent): Contains a Piperidine ring (6-membered). [1] * Azepane Isomer: Contains an Azepane ring (7-membered). [1] * Forensic Impact: Mass spectrometry often cannot distinguish these isomers by precursor mass alone (isobaric).[1] Chromatographic separation or unique fragment ions are required, making the D4 standard essential for retention time confirmation.*

Pharmacological & Toxicological Profile

Unlike typical "Spice" compounds that induce psychosis and catalepsy via CB1 activation, the Azepane Isomer presents a unique toxicological footprint.

Receptor Binding & Mechanism[1]

- CB1 Receptor (Psychoactivity): The Azepane Isomer displays negligible affinity (Ki > 10 µM) for the CB1 receptor.[1][4] It does not induce the tetrad of cannabimimetic effects (hypothermia, analgesia, catalepsy, hypolocomotion) associated with Δ9-THC or AB-005.

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- CB2 Receptor (Immune Modulation): The compound retains moderate affinity for the CB2 receptor.[1][4][5]
- Toxicological Implication: The presence of AB-005 Azepane Isomer in a biological sample may not indicate impairment in the traditional sense.[1] Instead, it often serves as a marker of:
  - Consumption of impure AB-005 (where the azepane isomer is a synthesis byproduct).[1]
  - Exposure to a "non-psychoactive" additive in a drug blend.[1]

Predicted Metabolic Pathways

As a lipophilic xenobiotic, the Azepane Isomer undergoes Phase I functionalization followed by Phase II conjugation.

Primary Metabolic Targets:

- Azepane Ring Oxidation: Hydroxylation of the 7-membered ring is the dominant pathway.[1]
- N-Demethylation: Removal of the methyl group from the azepane nitrogen.[1]
- Glucuronidation: Phase II conjugation of the hydroxylated metabolites.[1]

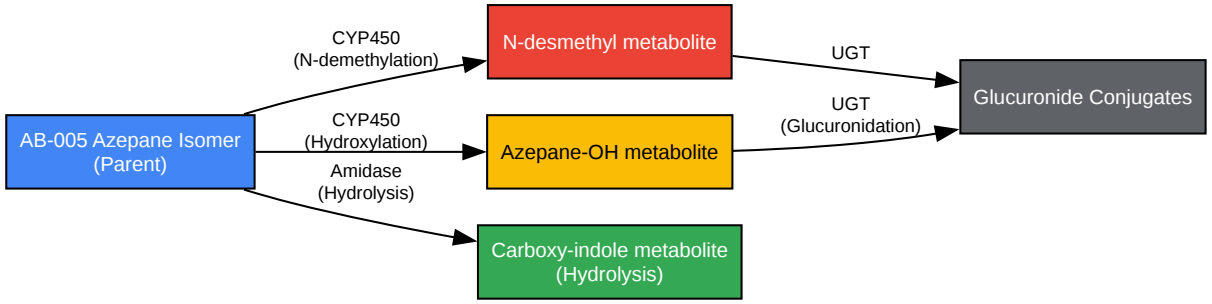

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Figure 1: Predicted metabolic pathway of AB-005 Azepane Isomer.[1] The Azepane ring hydroxylation and N-demethylation are the primary Phase I transformations.[1]

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Analytical Protocol: Using the D4 Standard

The **AB-005 Azepane Isomer-D4** is the gold standard for quantification.[1] The following protocol outlines a validated workflow for extracting and quantifying this analyte from human plasma.

Principle of the Method

Isotope Dilution Mass Spectrometry (IDMS): A known amount of D4-standard is spiked into the sample before extraction.[1] Because the D4 analog has nearly identical physicochemical properties to the target, any loss during extraction or ion suppression during MS analysis affects both equally. The ratio of the Target Area to the D4 Area provides the corrected concentration.[1]

Experimental Workflow

Step 1: Sample Preparation (Liquid-Liquid Extraction)

- Aliquot 200 µL of plasma/urine into a glass tube.
- Spike with 20 µL of **AB-005 Azepane Isomer-D4** working solution (100 ng/mL in MeOH).
- Add 200 µL of 0.1 M Carbonate Buffer (pH 9.[1]0) to alkalize.[1]
- Add 2 mL of extraction solvent (1-Chlorobutane:Ethyl Acetate, 80:20 v/v).
- Vortex for 5 minutes; Centrifuge at 3500 rpm for 10 minutes.
- Transfer the organic (upper) layer to a clean tube and evaporate to dryness under Nitrogen at 40°C.[1]
- Reconstitute in 100 µL of Mobile Phase (50:50 0.1% Formic Acid : Acetonitrile).

Step 2: LC-MS/MS Parameters[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.

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- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 4 minutes.
- Flow Rate: 0.4 mL/min.[1]

Step 3: MRM Transitions (Multiple Reaction Monitoring) The D4 standard will have a precursor mass shifted by +4 Da (or +3 Da depending on specific labeling).[1]

Compound	Precursor Ion (m/z)	Product Ion (Quant)	Product Ion (Qual)	Collision Energy (eV)
AB-005 Azepane Isomer	353.2 $[M+H]^+$	144.1 (Azepane moiety)	214.1 (Indole core)	25 / 35
AB-005 Azepane Isomer-D4	357.2 $[M+H]^+$	148.1 (Deuterated moiety)	214.1 (Indole core)	25 / 35

Note: The specific m/z for the D4 standard depends on whether the deuterium is on the methyl group (D3) or the ring (D4).[1] Always verify the CoA of your specific lot.[1] The table above assumes ring deuteration (+4).

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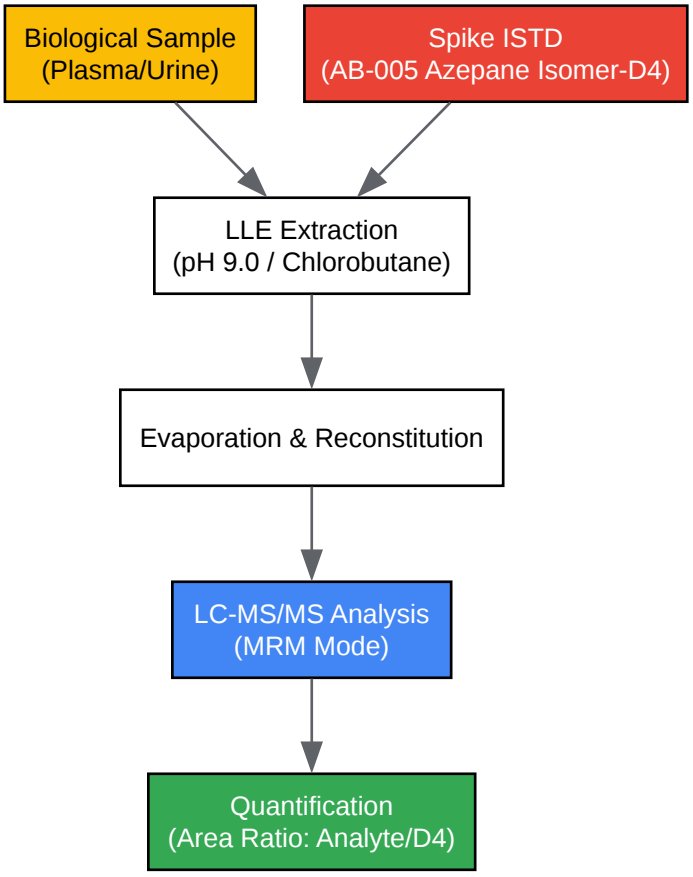

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Figure 2: Analytical workflow for the quantification of AB-005 Azepane Isomer using the D4 Internal Standard.

Data Interpretation & Safety

Quantitative Analysis[1]

- Linearity: Typical calibration range is 0.5 ng/mL to 100 ng/mL.[1]
- Matrix Effects: Calculate Matrix Factor (MF) using the D4 standard.
  - [1]
  - A valid method should have an ISTD-normalized MF close to 1.0.[1]

Handling & Storage (MSDS Summary)

- Signal Word: Warning.

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- Hazard: Suspected of damaging fertility or the unborn child (based on general cannabinoid class effects).[1]
- Storage: -20°C (Freezer). Store under inert gas (Argon/Nitrogen) to prevent oxidation of the azepane ring.[1]
- Solubility: Soluble in DMSO, Methanol, and Acetonitrile. Insoluble in water.[1]

References

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